Avoiding off-target effects of SR33805 in experiments

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Compound of Interest	
Compound Name:	*SR33805*
CAS No.:	*121345-64-0*
Cat. No.:	*B1215682*

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Technical Support Center: SR33805

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in avoiding and identifying the off-target effects of **SR33805** in their experiments.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action of **SR33805**?

SR33805 is a potent L-type Ca2+ channel antagonist.[1][2] It blocks the influx of calcium through these channels in various cell types, including cardiomyocytes and vascular smooth muscle cells.[1][3]

Q2: What are the known off-target or secondary effects of **SR33805**?

Beyond its Ca2+ channel blocking activity, **SR33805** has been shown to increase myofilament Ca2+ sensitivity.[1][4] This effect is attributed to the inhibition of Protein Kinase A (PKA), leading to reduced phosphorylation of troponin I (TnI).[4][5][6] This PKA inhibition can be

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considered a significant off-target effect if the experimental goal is to solely investigate the consequences of L-type Ca2+ channel blockade.

Q3: How can I differentiate between the on-target (Ca2+ channel blockade) and off-target (PKA inhibition) effects of **SR33805** in my experiments?

Distinguishing between these effects requires specific experimental controls and assays. You can measure Ca2+ transients and myofilament Ca2+ sensitivity separately. A decrease in the amplitude of the Ca2+ transient is indicative of Ca2+ channel blockade.[1] An increase in force production at a given Ca2+ concentration in skinned muscle fibers suggests increased myofilament Ca2+ sensitivity, which is the off-target effect.[1] Additionally, directly measuring PKA activity or the phosphorylation status of its downstream targets like TnI can confirm the off-target effect.[6]

Q4: What are some general strategies to minimize off-target effects of chemical compounds in experiments?

General strategies to mitigate off-target effects include using the lowest effective concentration of the compound, performing control experiments with structurally related but inactive compounds (if available), and using complementary approaches like genetic knockdown (e.g., siRNA) of the intended target to validate the pharmacological findings. For kinase inhibitors specifically, combining inhibitors with different off-target profiles can sometimes enhance selectivity for the desired target.[7][8]

Troubleshooting Guide

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Observed Effect	Potential Cause (On-target vs. Off-target)	Recommended Troubleshooting Steps
Reduced intracellular Ca2+ transient amplitude.	This is consistent with the on-target effect of SR33805 as a Ca2+ channel blocker.[1]	1. Perform a dose-response experiment to confirm the effect is concentration-dependent.2. Use a positive control Ca2+ channel blocker (e.g., verapamil) to compare the magnitude of the effect.
Increased contractile force without a corresponding increase in Ca2+ transient amplitude.	This suggests the off-target effect of increased myofilament Ca2+ sensitivity.[4][6]	1. Perform experiments on skinned (demembranated) muscle fibers to directly assess myofilament Ca2+ sensitivity.2. Measure the phosphorylation level of troponin I (TnI); a decrease would support PKA inhibition.[5][6]3. Directly measure PKA activity in the presence of SR33805.
Unexpected changes in the phosphorylation of known PKA substrates.	This is a strong indicator of the off-target PKA inhibitory activity of SR33805.[4][9]	1. Perform a western blot analysis for phosphorylated PKA substrates.2. Use a known PKA activator (e.g., forskolin) to see if it can rescue the phenotype.
Discrepancy between the IC50 for Ca2+ influx inhibition and the EC50 for the final cellular response.	This may indicate that the final response is a combination of both on-target and off-target effects.	1. Carefully dissect the signaling pathway to identify components downstream of both Ca2+ influx and PKA.2. Use specific inhibitors for other pathway components to isolate the effect of SR33805.

Quantitative Data Summary

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The following table summarizes the reported potency of **SR33805** in various assays.

Parameter	Value	System	Reference
IC50 (L-type Ca2+ current blockade)	2.4 x 10^{-8} M	Rat cardiac myocytes	[1]
EC50 (depolarized conditions)	4.1 nM	Not specified	[2]
EC50 (polarized conditions)	33 nM	Not specified	[2]
IC50 (inhibition of K+-induced Ca2+ increase)	3.2 ± 1.0 nM	Porcine coronary artery	[3]
IC50 (inhibition of K+-induced force increase)	49.4 ± 27.5 nM	Porcine coronary artery	[3]
IC50 (inhibition of calmodulin-dependent PDE)	2 x 10^{-7} M	Not specified	[1]

Key Experimental Protocols

1. Measurement of Intracellular Ca2+ Transients

- Cell Preparation: Isolate primary cardiomyocytes or use a relevant cell line.
- Dye Loading: Load cells with a Ca2+-sensitive fluorescent indicator (e.g., Fura-2 AM or Indo-1 AM).
- Stimulation: Electrically stimulate the cells to induce action potentials and subsequent Ca2+ transients.
- Data Acquisition: Use a fluorescence imaging system to record the changes in fluorescence intensity over time.

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- **SR33805** Application: Perfuse the cells with varying concentrations of **SR33805** and record the changes in the amplitude and kinetics of the Ca2+ transients. A reduction in amplitude indicates Ca2+ channel blockade.[1]

2. Assessment of Myofilament Ca2+ Sensitivity in Skinned Fibers

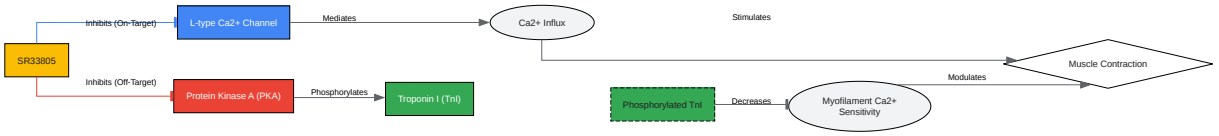
- Fiber Preparation: Isolate cardiac or skeletal muscle fibers and chemically "skin" them using a detergent like Triton X-100 to remove the cell membranes while keeping the contractile apparatus intact.
- Experimental Setup: Mount the skinned fiber between a force transducer and a motor.
- Ca2+ Activation: Expose the fiber to a series of solutions with increasing concentrations of Ca2+ (pCa solutions) to generate a force-pCa relationship.
- **SR33805** Treatment: Repeat the force-pCa measurements in the presence of **SR33805**. A leftward shift in the force-pCa curve indicates an increase in myofilament Ca2+ sensitivity.[1]

3. Western Blot for Phospho-Troponin I

- Sample Preparation: Treat cells or tissues with **SR33805** for the desired time. Lyse the cells/tissues in a buffer containing phosphatase and protease inhibitors.
- Protein Quantification: Determine the protein concentration of the lysates.
- SDS-PAGE and Transfer: Separate the proteins by SDS-PAGE and transfer them to a PVDF or nitrocellulose membrane.
- Immunoblotting: Probe the membrane with a primary antibody specific for phosphorylated troponin I (at the relevant PKA-dependent site) and a primary antibody for total troponin I as a loading control.
- Detection: Use a secondary antibody conjugated to an enzyme (e.g., HRP) for chemiluminescent detection. A decrease in the ratio of phosphorylated TnI to total TnI indicates PKA inhibition.[6]

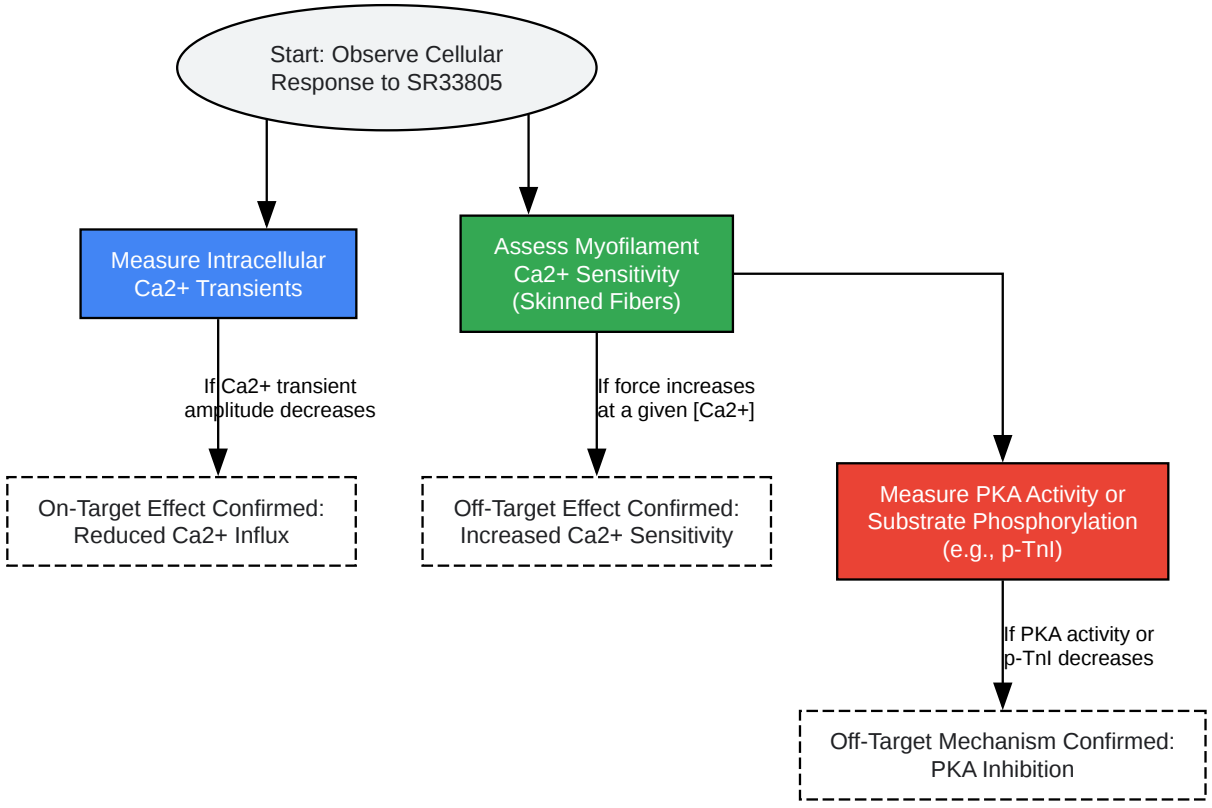
Visualizations

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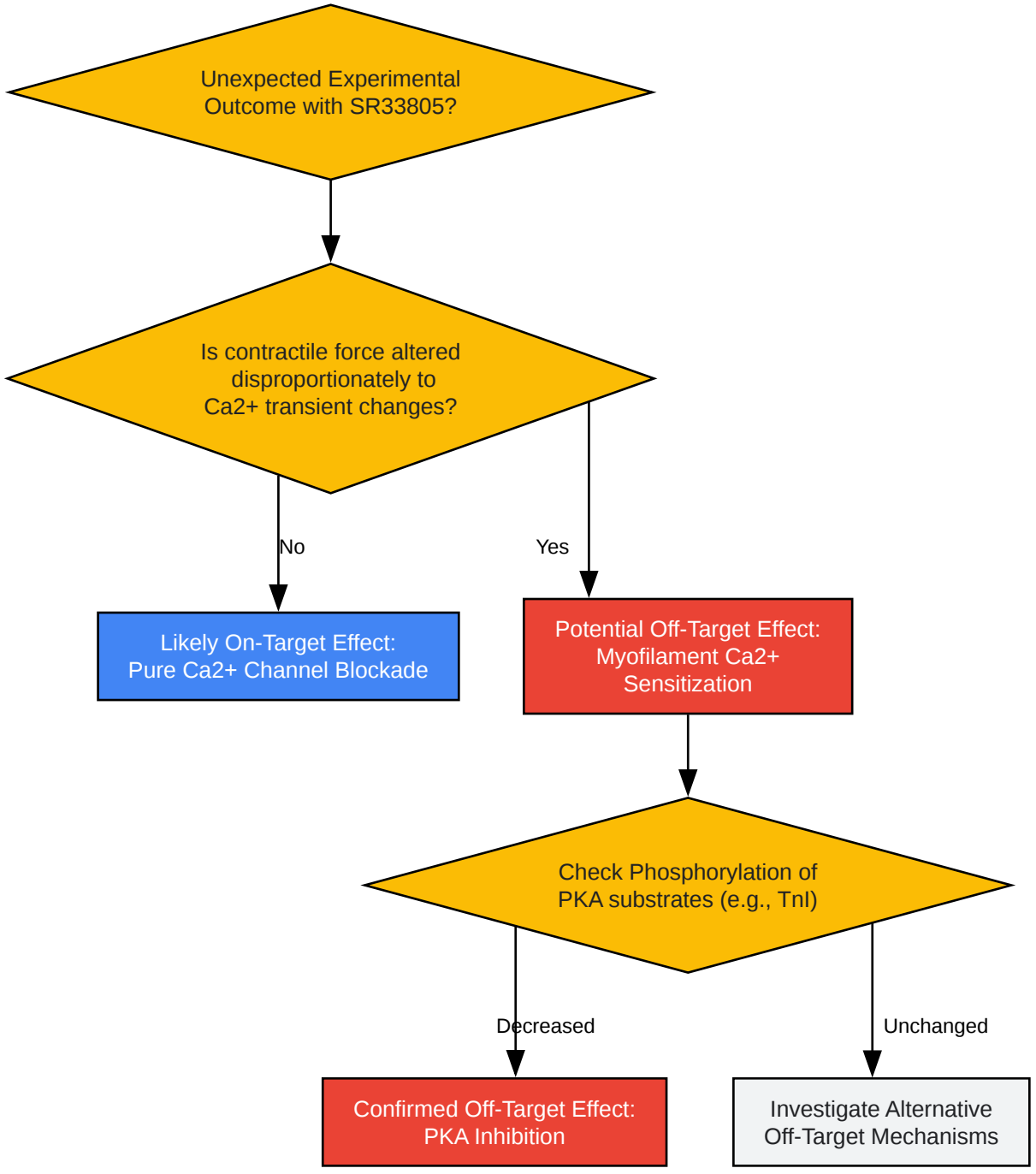
Caption: Signaling pathway of **SR33805**'s on-target and off-target effects.



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Caption: Workflow to dissect on- and off-target effects of **SR33805**.

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Caption: Troubleshooting logic for **SR33805** experiments.

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